

# berberine tannate chemical properties and structure elucidation

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## Compound of Interest

Compound Name: Berberine tannate

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## An In-depth Technical Guide on the Chemical Properties and Structure Elucidation of Berberine Tannate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Berberine tannate** is a compound formed from the plant alkaloid berberine and the polyphenol tannic acid.[1] It is a yellow to light yellow-brown powder, generally odorless with a faint characteristic smell, and is tasteless.[1] This salt form is of particular interest in pharmaceutical development as it combines the therapeutic effects of both its constituent molecules. Berberine itself is known for a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and metabolic regulatory effects.[2][3] Tannic acid contributes astringent properties.[4] The formation of the tannate salt can also influence properties such as solubility and bioavailability compared to other forms of berberine, like the hydrochloride or sulfate salts.[2][5] This document provides a comprehensive overview of the chemical properties, structure elucidation techniques, and relevant experimental protocols for **berberine tannate**.

## Chemical and Physical Properties

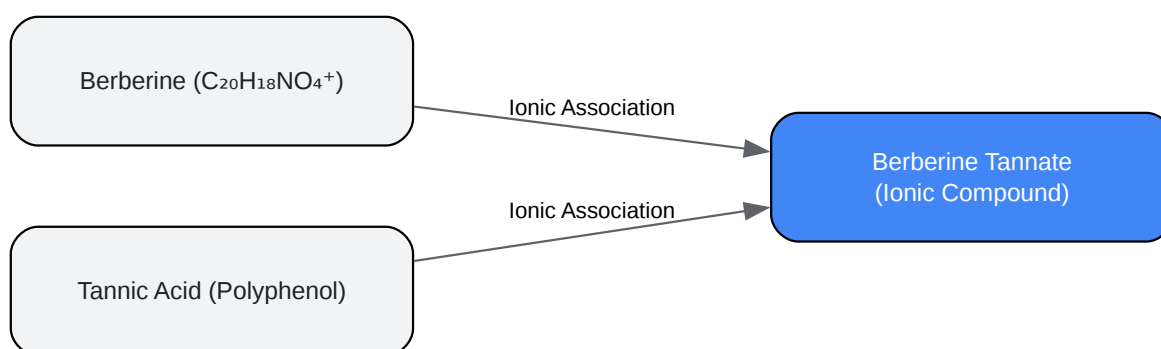
**Berberine tannate** is practically insoluble in water, methanol, ethanol (95%), and acetonitrile.[1] It is described as soluble in DMSO and slightly soluble in water.[6] The properties of **berberine tannate** can vary slightly depending on the specific composition, as it is a compound of berberine and tannic acid, which itself is a mixture of polyphenols.[1]

Property	Value	Source(s)
Appearance	Yellow to light yellow-brown powder.[1]	[1]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> NO <sub>4</sub> <sup>+</sup> (Berberine Cation) & C <sub>76</sub> H <sub>51</sub> O <sub>46</sub> <sup>-</sup> (Tannic Acid Anion, representative) Combined: C <sub>96</sub> H <sub>69</sub> NO <sub>50</sub>	[7][8]
Molecular Weight	Berberine: 336.36 g/mol Tannic Acid (representative): ~1701.2 g/mol Combined: ~2036.5 g/mol	[7][8][9]
Melting Point	110-114°C[1] or 200-210°C[6] (Values can vary based on specific composition and purity)	[1][6]
Solubility	Practically insoluble in water, methanol, ethanol, acetonitrile. [1] Soluble in DMSO.[6]	[1][6][10]
pH (1% solution)	6.5 - 7.5	[6]
Purity	Contains not less than 27.0% and not more than 33.0% of berberine (C <sub>20</sub> H <sub>19</sub> NO <sub>5</sub> ), on an anhydrous basis.[1]	[1][6]
Loss on Drying	≤ 1.0%	[6]
Water Content	Not more than 6.0%[1]	[1]
Residue on Ignition	Not more than 1.0%[1]	[1]
Heavy Metals	≤ 0.001% (10 ppm)	[6]

## Structure Elucidation

**Berberine tannate** is a salt consisting of the berberine cation and the tannate anion. The structure is not a single, discrete molecule but rather an ionic association between the quaternary ammonium group of the berberine alkaloid and the phenolate groups of tannic acid. Tannic acid itself is a complex mixture of polygalloyl glucose or quinic acid esters, meaning the precise stoichiometry can vary.

The elucidation of this compound involves confirming the presence of its two main components.



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**Figure 1:** Logical relationship illustrating the formation of **Berberine Tannate**.

Key analytical techniques used for identification and structural confirmation include:

- **Colorimetric Identification:** A simple qualitative test involves the reaction of the tannic acid moiety with an iron(III) chloride solution, which produces a characteristic blue-green or bluish-black color, indicative of the phenolic groups present in tannins.[1]
- **Ultraviolet-Visible (UV-Vis) Spectrophotometry:** The UV spectrum of a solution of **berberine tannate** (dissolved in methanol with hydrochloric acid) is compared to a reference spectrum of berberine. The presence of characteristic absorption maxima for berberine (around 263 nm and 345 nm) confirms its presence in the compound.[1][10]

- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This is a powerful technique for confirming the identity of **berberine tannate**.<sup>[11][12]</sup> Chromatographic separation can isolate the berberine cation, which is then identified by its mass-to-charge ratio ( $m/z$ ) in the mass spectrometer. The molecular ion of berberine ( $C_{20}H_{18}NO_4^+$ ) has a calculated  $m/z$  of 336.12.<sup>[13]</sup> LC-MS/MS can further fragment the ion to provide definitive structural information.<sup>[3]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While the complexity of the tannate mixture makes NMR of the complete salt challenging,  $^1H$  and  $^{13}C$  NMR spectroscopy are principal methods for confirming the structure of the berberine alkaloid itself, either from a reference standard or after separation from the salt.<sup>[14][15]</sup>
- **X-ray Crystallography:** For a crystalline form of the salt, single-crystal X-ray diffraction would provide the most definitive three-dimensional structure, showing the precise arrangement of the berberine cations and tannate anions in the crystal lattice.<sup>[16][17]</sup>

## Experimental Protocols

The following protocols are based on standard pharmacopeial methods for the identification and assay of **berberine tannate**.<sup>[1]</sup>

### Identification

- **Test for Tannic Acid Moiety (Color Reaction):**
  - **Methodology:** Add 10 mL of ethanol (95%) to 0.1 g of **Berberine Tannate**. Heat the mixture in a water bath for 3 minutes with shaking. Cool the solution and filter. To 5 mL of the resulting filtrate, add 1 drop of iron (III) chloride test solution.
  - **Expected Result:** A blue-green color is produced, which upon standing, forms a bluish-black precipitate.<sup>[1]</sup>
- **Test for Berberine Moiety (UV-Vis Spectrophotometry):**
  - **Sample Preparation:** Dissolve 0.01 g of **Berberine Tannate** in a mixture of 10 mL of methanol and 0.4 mL of 1 mol/L hydrochloric acid TS. Add water to bring the total volume to 200 mL. Take 8 mL of this solution and add water to make a final volume of 25 mL.

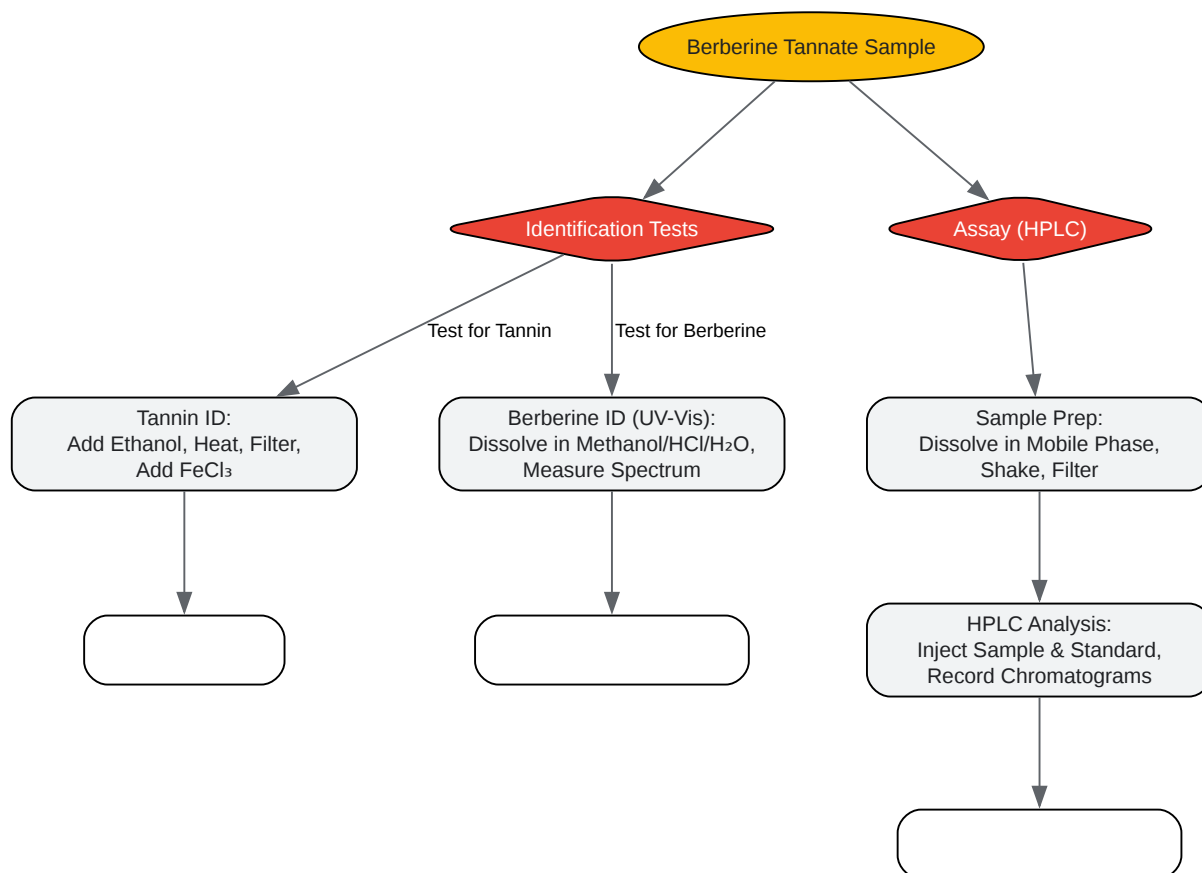
- Methodology: Determine the absorption spectrum of the prepared solution using a UV-Vis spectrophotometer.
- Expected Result: The spectrum should exhibit similar intensities of absorption at the same wavelengths as a Berberine Reference Spectrum.[1]

## Assay by High-Performance Liquid Chromatography (HPLC)

This method quantifies the amount of berberine present in the **berberine tannate** sample.

- Chromatographic Conditions:
  - Detector: Ultraviolet absorption photometer (wavelength: 265 nm).
  - Column: A stainless steel column, 4.6 mm in inside diameter and 25 cm in length, packed with octadecylsilanized silica gel for liquid chromatography (5 µm particle diameter).
  - Column Temperature: A constant temperature of about 40°C.
  - Mobile Phase: A filtered and degassed mixture of a solution containing 3.4 g of monobasic potassium phosphate and 1.7 g of sodium lauryl sulfate in 1000 mL of water, and acetonitrile (1:1 ratio).
  - Flow Rate: Adjust the flow rate so that the retention time of berberine is about 10 minutes.
- System Suitability:
  - Resolution: Dissolve 1 mg each of berberine chloride and palmatine chloride in the mobile phase to make 10 mL. Inject 10 µL of this solution. The column used should elute palmatine and berberine in this order with a resolution of not less than 1.5 between the peaks.
  - Repeatability: When the test is repeated five times with the standard solution, the relative standard deviation (RSD) of the peak areas of berberine should not be more than 1.5%.
- Procedure:

- Standard Solution: Weigh accurately about 0.03 g of Berberine Chloride Reference Standard (separately determine its water content), dissolve in the mobile phase to make exactly 100 mL. Pipet 5 mL of this solution, add the mobile phase to make exactly 50 mL.
- Sample Solution: Weigh accurately about 0.1 g of **Berberine Tannate**, add 70 mL of the mobile phase, shake for 30 minutes, then add the mobile phase to make exactly 100 mL. Filter this solution through a membrane filter (0.45 µm pore size).
- Injection: Inject 10 µL each of the sample solution and standard solution into the chromatograph.
- Calculation: Determine the peak areas of berberine from both the sample and standard solutions. Calculate the percentage of berberine ( $C_{20}H_{19}NO_5$ ) in the sample.



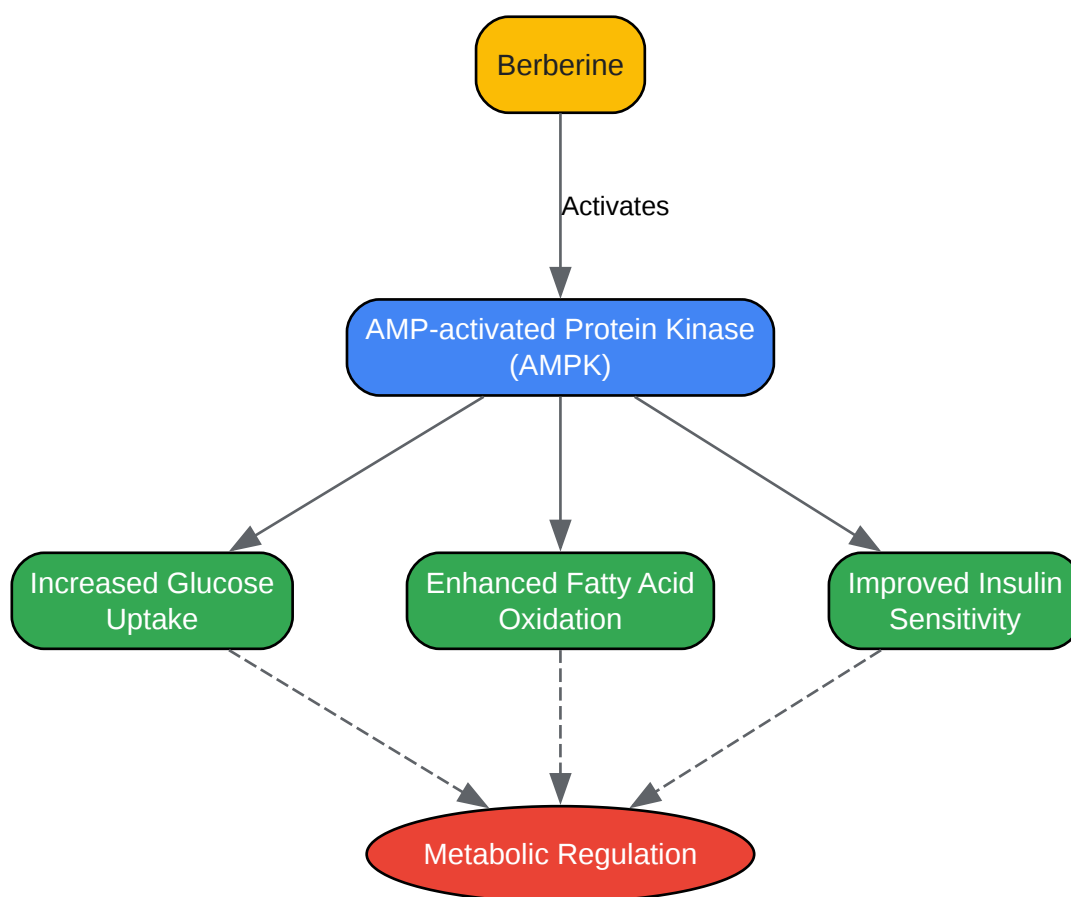
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**Figure 2:** Experimental workflow for the analysis of **Berberine Tannate**.

## Relevant Signaling Pathways

The primary therapeutic activity of **berberine tannate** is attributed to the berberine cation. One of the most well-documented mechanisms of action for berberine is the activation of AMP-activated protein kinase (AMPK).[2] AMPK acts as a master regulator of cellular energy homeostasis. Its activation leads to a cascade of downstream effects beneficial for metabolic regulation.

- Mechanism: Berberine activates AMPK, which in turn increases glucose uptake in cells, enhances the oxidation of fatty acids, and improves overall insulin sensitivity.[2]
- Therapeutic Relevance: This pathway is central to berberine's potential application in managing type 2 diabetes and metabolic syndrome.[2]



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**Figure 3:** Simplified signaling pathway for Berberine's metabolic effects.

## Conclusion

**Berberine tannate** is a complex pharmaceutical substance whose chemical properties are defined by the ionic association of its constituent parts. Its structure is confirmed not by analyzing a single molecule, but by identifying the berberine and tannate moieties through a combination of spectroscopic and chromatographic techniques. The detailed protocols provided herein offer a robust framework for the quality control and analysis of this compound.



Understanding the chemical nature of **berberine tannate**, alongside the well-established mechanisms of action of berberine, is crucial for its continued development and application in pharmaceutical and nutraceutical fields.

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